

"Methyl 3-(4-cyanophenoxy)benzoate solubility profile"

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Compound of Interest

Compound Name: Methyl 3-(4-cyanophenoxy)benzoate
CAS No.: 934690-54-7
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An In-Depth Technical Guide Solubility Profile of **Methyl 3-(4-cyanophenoxy)benzoate**: A Methodological Framework for Comprehensive Characterization

Executive Summary

The successful development of new chemical entities in the pharmaceutical and chemical industries is critically dependent on a thorough understanding of their physicochemical properties. Among these, solubility is a cornerstone parameter that influences everything from reaction kinetics and purification to bioavailability and formulation design. This guide presents a comprehensive methodological framework for determining the complete solubility profile of **Methyl 3-(4-cyanophenoxy)benzoate**, a compound of interest for which such data is not readily available. As Senior Application Scientists, we provide not just protocols, but the underlying scientific rationale for each experimental choice, ensuring a robust and self-validating approach. This document is intended for researchers, scientists, and drug development professionals, offering a detailed roadmap from initial physicochemical assessment to advanced solubility studies in biorelevant media.

Introduction: The Critical Need for a Solubility Profile

Methyl 3-(4-cyanophenoxy)benzoate is an aromatic ester containing key functional groups—a methyl ester, an ether linkage, and a nitrile group—that suggest its potential utility as an intermediate in organic synthesis or as a scaffold in medicinal chemistry. Despite its potential, a critical knowledge gap exists regarding its behavior in various solvent systems.

Drug solubility is the maximum concentration a substance can achieve in a given solvent under specific conditions of temperature and pressure.[1] This parameter is a primary determinant of a drug's absorption and, consequently, its bioavailability.[2] Poor aqueous solubility is a major hurdle in drug development, often leading to unpredictable in vitro results and poor in vivo performance.[3][4] Therefore, establishing a detailed solubility profile is not an optional step but a foundational requirement for any further development. This guide outlines the necessary experimental workflows to comprehensively characterize the solubility of **Methyl 3-(4-cyanophenoxy)benzoate**.

Foundational Physicochemical Characterization

Prior to initiating solubility studies, a baseline understanding of the molecule's intrinsic properties is essential.

Molecular Structure and Properties:

Property	Value	Source
IUPAC Name	methyl 3-(4-cyanophenoxy)benzoate	N/A
Molecular Formula	C ₁₅ H ₁₁ NO ₃	Calculated
Molecular Weight	253.26 g/mol	Calculated
Structure	(See Figure 1)	N/A

Figure 1: Chemical Structure of **Methyl 3-(4-cyanophenoxy)benzoate**

The structure features a relatively rigid, non-polar backbone. The ester and nitrile groups introduce polarity, but the overall molecule is expected to be hydrophobic and exhibit low aqueous solubility. Unlike compounds with acidic or basic functional groups, the solubility of **Methyl 3-(4-cyanophenoxy)benzoate** is not expected to be strongly pH-dependent, although hydrolysis of the ester bond can occur at pH extremes.^{[5][6]}

Understanding Solubility: Thermodynamic vs. Kinetic

It is crucial to distinguish between two types of solubility measurements that answer different questions in the development pipeline.^{[7][8]}

- **Thermodynamic Solubility:** This is the true equilibrium solubility, representing the maximum amount of a compound that can dissolve in a solvent when the system has reached equilibrium.^[4] It is determined by adding an excess of the solid compound to the solvent and allowing it to equilibrate over a prolonged period (typically 24-72 hours).^{[7][8]} This "gold standard" measurement is vital for lead optimization and formulation development.^{[3][9]}
- **Kinetic Solubility:** This measures the concentration at which a compound, rapidly dissolved from a high-concentration stock (usually in DMSO), begins to precipitate out of an aqueous medium.^[10] It is a high-throughput method used in early drug discovery to quickly rank compounds.^[3] Kinetic solubility values are often higher than thermodynamic solubility because they can represent a supersaturated, metastable state.^[8]

Our proposed framework will characterize both, providing a complete picture for different applications.

Workflow differentiating kinetic and thermodynamic solubility paths.

Experimental Protocols

The following protocols are designed to be self-validating by including necessary controls and ensuring equilibrium is reached for thermodynamic measurements.

Protocol: Thermodynamic Solubility via Shake-Flask Method

This method remains the reference standard for determining equilibrium solubility.[8]

Objective: To determine the equilibrium solubility of **Methyl 3-(4-cyanophenoxy)benzoate** in various aqueous and organic solvents.

Materials:

- **Methyl 3-(4-cyanophenoxy)benzoate** (solid, >97% purity)
- Selected solvents (see Table 2)
- 2 mL glass vials with screw caps
- Orbital shaker or vial roller system capable of maintaining a constant temperature (25°C and 37°C)
- Centrifuge
- Syringe filters (e.g., 0.22 µm PVDF, low-binding)
- HPLC or LC-MS/MS system for quantification

Procedure:

- Preparation: Add an excess of solid **Methyl 3-(4-cyanophenoxy)benzoate** to a 2 mL glass vial (e.g., ~5 mg, ensuring solid remains after equilibration).
- Solvent Addition: Add 1 mL of the pre-equilibrated test solvent to the vial.
- Equilibration: Cap the vials tightly and place them on an orbital shaker or roller. Agitate at a constant temperature (e.g., 25°C) for 48 to 72 hours. The extended time is critical to ensure true equilibrium is achieved.[7][8]
- Phase Separation: After incubation, allow the vials to stand for 1 hour to let the excess solid settle. Centrifuge the vials at high speed (e.g., 10,000 x g for 15 minutes) to pellet any remaining suspended particles.

- **Sample Collection:** Carefully withdraw an aliquot of the clear supernatant. Immediately filter the aliquot through a 0.22 μm syringe filter into a clean vial for analysis. This step removes any fine, undissolved particles.
- **Quantification:** Prepare a standard curve of the compound in a suitable solvent (e.g., acetonitrile). Analyze the filtered supernatant using a validated HPLC-UV or LC-MS/MS method to determine the concentration.^[4]
- **Data Reporting:** Report the solubility in $\mu\text{g/mL}$ and μM . The experiment should be performed in triplicate.

Protocol: Kinetic Solubility via Nephelometry

This high-throughput method is ideal for rapid, early-stage assessment.^[3]

Objective: To determine the kinetic solubility of **Methyl 3-(4-cyanophenoxy)benzoate** in aqueous buffer.

Materials:

- 10 mM stock solution of **Methyl 3-(4-cyanophenoxy)benzoate** in DMSO
- Phosphate-buffered saline (PBS), pH 7.4
- 96-well microtiter plates
- Nephelometer (light-scattering plate reader)

Procedure:

- **Plate Setup:** Dispense a small volume (e.g., 2 μL) of the 10 mM DMSO stock solution into the wells of a 96-well plate.
- **Buffer Addition:** Rapidly add 198 μL of PBS (pH 7.4) to each well to achieve a final compound concentration of 100 μM and a final DMSO concentration of 1%.
- **Incubation:** Mix the contents thoroughly on a plate shaker. Incubate the plate at a controlled temperature (e.g., 25°C) for 2 hours.^[3]

- **Measurement:** Measure the light scattering in each well using a nephelometer. The point at which a significant increase in light scattering is observed indicates precipitation and defines the kinetic solubility limit under these conditions.
- **Data Analysis:** Compare the light scattering signal to positive (known insoluble compound) and negative (buffer with DMSO) controls to determine the concentration at which precipitation occurs.

Solvent System Selection: A Rationale-Driven Approach

The choice of solvents is critical for building a useful solubility profile. We propose a tiered approach to cover physicochemical, formulation, and physiological conditions.

Rationale for solvent selection across different domains.

Tier	Solvent System	Rationale & Scientific Justification
1. Physicochemical	Aqueous Buffers (pH 1.2, 4.5, 6.8, 7.4)	Simulates the pH range of the human gastrointestinal (GI) tract. [8] While the compound is neutral, determining solubility across this range is essential to confirm the absence of pH-dependent effects and to establish a baseline for biorelevant studies.
2. Formulation & Process	Common Organic Solvents (DMSO, Ethanol, Acetonitrile)	These solvents are frequently used in synthesis, purification, and as co-solvents in analytical methods and early formulations. Understanding solubility in these systems is a practical necessity for laboratory work.
3. Biorelevant	FaSSIF (Fasted State Simulated Intestinal Fluid)	Mimics the composition of fluids in the small intestine on an empty stomach (pH ~6.5). [11] Contains bile salts and lecithin that can enhance the solubility of lipophilic drugs. [12] [13]
3. Biorelevant	FeSSIF (Fed State Simulated Intestinal Fluid)	Mimics the intestinal environment after a meal (pH ~5.0), with higher concentrations of bile salts and lipids. [11] Essential for investigating potential "food effects" on drug absorption. [14]

Data Presentation and Interpretation

All quantitative data should be summarized in clear, concise tables for easy comparison and interpretation.

Table 2: Expected Thermodynamic Solubility Data for **Methyl 3-(4-cyanophenoxy)benzoate**

Solvent System	pH	Temperature (°C)	Solubility (µg/mL)	Solubility (µM)	Classification
Phosphate Buffer	7.4	37	[Experimental Value]	[Calculated Value]	e.g., Poorly Soluble
Simulated Gastric Fluid (SGF)	1.2	37	[Experimental Value]	[Calculated Value]	e.g., Poorly Soluble
FaSSIF	6.5	37	[Experimental Value]	[Calculated Value]	e.g., Slightly Soluble
FeSSIF	5.0	37	[Experimental Value]	[Calculated Value]	e.g., Moderately Soluble
Ethanol	N/A	25	[Experimental Value]	[Calculated Value]	e.g., Freely Soluble
Acetonitrile	N/A	25	[Experimental Value]	[Calculated Value]	e.g., Soluble

Interpretation Insights:

- A significant increase in solubility in FeSSIF compared to FaSSIF would suggest a positive food effect, where co-administration with food could enhance oral absorption.[\[11\]](#)
- Comparing the kinetic solubility value to the thermodynamic value at pH 7.4 provides a "supersaturation ratio," which can be important for understanding precipitation risk in vivo.

Conclusion

The methodological framework detailed in this guide provides a comprehensive and scientifically rigorous approach to fully characterizing the solubility profile of **Methyl 3-(4-cyanophenoxy)benzoate**. By employing both kinetic and thermodynamic assays across a logically selected range of physicochemical and biorelevant media, researchers can generate the critical data needed to make informed decisions in synthesis, formulation, and drug development. This structured approach, grounded in established scientific principles, ensures the generation of reliable, interpretable, and trustworthy data, mitigating risks and accelerating the development timeline for this promising chemical entity.

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